Endogenous Sources of 2-Oxononanoic Acid: A Technical Guide

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Compound of Interest		
Compound Name:	*2-Oxononanoic acid*	
CAS No.:	*13139-94-1*	
Cat. No.:	*B078010*	*Get Quote*

Executive Summary & Chemical Identity

2-Oxononanoic acid (also known as 2-ketononanoic acid or 2-ketopelargonic acid) is a nine-carbon

-keto acid.[1] Unlike its structural isomer 9-oxononanoic acid—a well-characterized lipid peroxidation marker—**2-oxononanoic acid** acts primarily as a transient metabolic intermediate in specific chain-elongation pathways and amino acid transamination cycles.

While trace detection in mammalian biofluids is often linked to dietary intake or gut microbiota metabolism, it serves as a critical intermediate in plant secondary metabolism (glucosinolate biosynthesis) and is a target for metabolic engineering in the production of medium-chain chemicals.

Chemical Profile

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Property	Specification
IUPAC Name	2-Oxononanoic acid
CAS Number	13139-94-1
Formula	
Molecular Weight	172.22 g/mol
Structure	
Key Functional Group	-Keto (2-oxo) carboxylic acid
pKa	~2.3 (Carboxyl), subject to keto-enol tautomerization

Endogenous Biosynthetic Pathways

The formation of **2-oxononanoic acid** occurs through three primary biological mechanisms. In mammalian systems, it is a "ghost" metabolite—often present only transiently—whereas in plants and specific bacteria, it is a stable intermediate of defined enzymatic machinery.

Pathway A: Chain Elongation (The MAM/Leu Pathway)

The most robust biological source of **2-oxononanoic acid** is the

-keto acid elongation pathway. This mechanism, prominent in plants (Arabidopsis) and engineered bacteria (E. coli), mimics leucine biosynthesis.

Mechanism:

- Condensation: A shorter

  -keto acid (e.g., 2-oxoheptanoic acid) condenses with Acetyl-CoA.

- Isomerization & Oxidation: The intermediate undergoes isomerization and oxidative decarboxylation, extending the carbon chain by one methylene (

) unit per cycle.

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- Termination: The cycle repeats until the C9 chain length (**2-oxononanoic acid**) is reached.

Enzymatic Drivers:

- MAM Synthases (Methylthioalkylmalate synthases): In plants, these enzymes determine chain length specificity.
- LeuABCD Complex: In bacteria, variants of the leucine biosynthetic enzymes can be engineered to accept medium-chain substrates, producing **2-oxononanoic acid** from 2-ketobutyrate or 2-ketovalerate.

Pathway B: Amino Acid Transamination

2-Oxononanoic acid is the

-keto cognate of 2-aminononanoic acid. While 2-aminononanoic acid is non-proteinogenic, it can exist as a minor metabolite or xenobiotic derivative.

Reaction:

- Enzyme: Branched-chain aminotransferase (BCAT) or broad-specificity aromatic aminotransferases often catalyze this reversible reaction.
- Relevance: This pathway is the primary route for the degradation of 2-aminononanoic acid if introduced exogenously.

Pathway C: Minor Oxidative Pathways (Mammalian)

In mammals, **2-oxononanoic acid** is not a product of

-oxidation (which cleaves C2 units). However, it can arise from

-oxidation anomalies or specific dehydrogenase activity on 2-hydroxynonanoic acid (a component of sphingolipids or

-oxidation intermediates).

- L-Hydroxy Acid Oxidases (LHAO): Peroxisomal enzymes that convert

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-hydroxy acids to

-keto acids.

- Substrate: 2-Hydroxynonanoic acid.
- Product: **2-Oxononanoic acid**.[2][3]

Visualization of Biosynthetic Logic[4]

The following diagram illustrates the Chain Elongation Cycle (MAM Pathway), the primary biological engine for generating **2-oxononanoic acid**.

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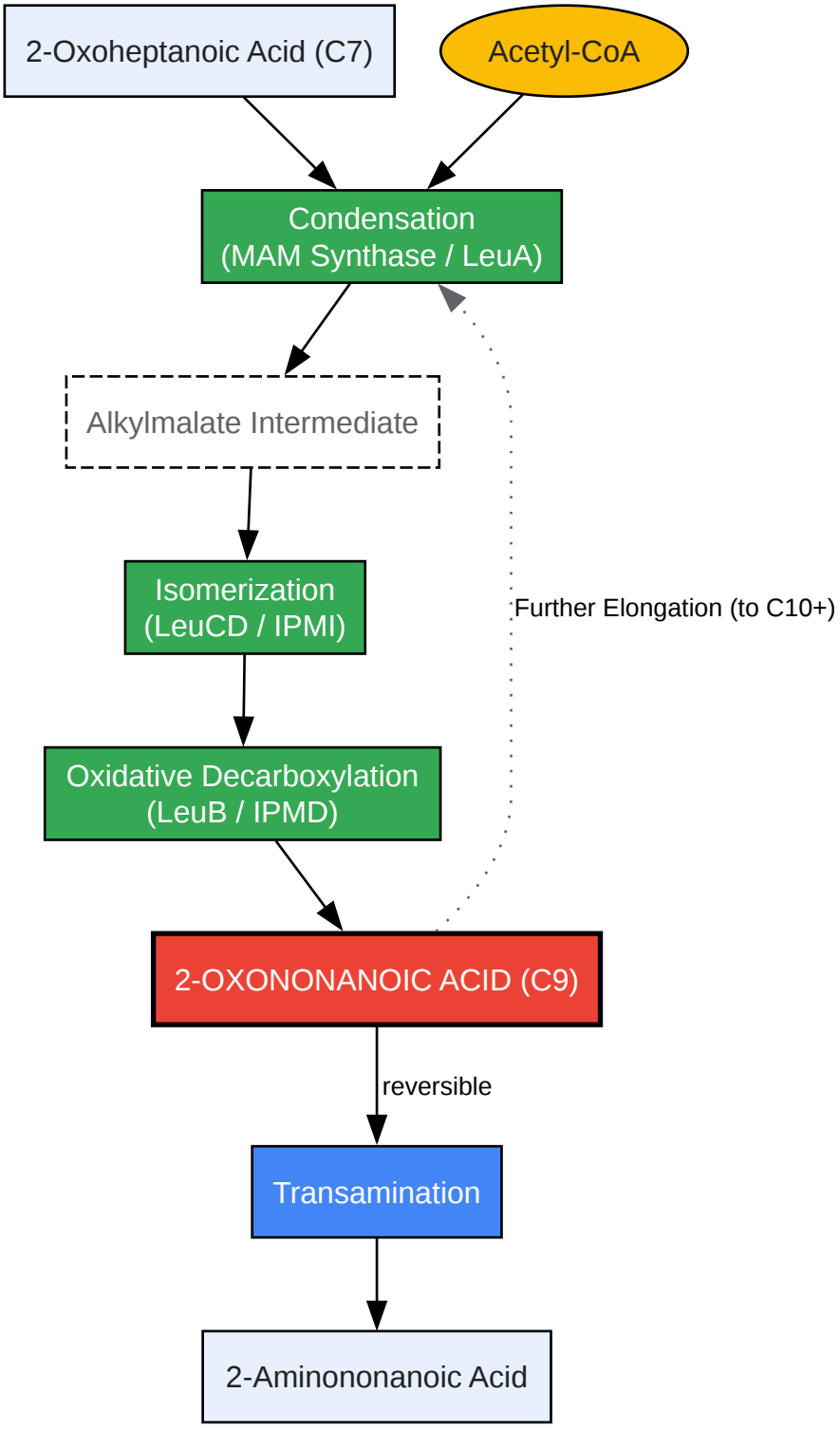

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Caption: The iterative

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-keto acid elongation pathway. Acetyl-CoA addition extends the chain length, yielding **2-oxononanoic acid** as a specific C9 intermediate.

Analytical Detection & Disambiguation

A critical failure point in research is confusing **2-oxononanoic acid** with 9-oxononanoic acid. The latter is a terminal aldehyde formed by lipid peroxidation.

Comparative Profile

Feature	2-Oxononanoic Acid	9-Oxononanoic Acid
Structure	Keto group at C2 ( )	Aldehyde group at C9 ( )
Origin	Chain elongation / Transamination	Peroxidation of Linoleic Acid
Mass Spectrometry	Fragment: (loss of 45)	Fragment: or aldehyde specific
Derivatization	Forms Quinoxalinol (with OPD)	Forms Oxime/Hydrazone at C9

Extraction Protocol (Targeted Metabolomics)

To quantify **2-oxononanoic acid** in biofluids, stabilization of the

-keto group is mandatory to prevent decarboxylation.

- Sample Preparation:
  - Aliquot 100

    L plasma/urine.
  - Add 10

    L Internal Standard (

    -pyruvate or similar

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-keto acid).

- Derivatization (OPD Method):
  - Add 50

    L o-phenylenediamine (OPD) (10 mM in 2N HCl).
  - Incubate at 60°C for 30 mins.
  - Mechanism:[4][5][6][7] OPD reacts with the

    -keto acid to form a stable quinoxalinol derivative.
- Extraction:
  - Liquid-Liquid Extraction (LLE) with Ethyl Acetate.
  - Evaporate and reconstitute in Methanol.
- LC-MS/MS Analysis:
  - Column: C18 Reverse Phase.
  - Mode: Electrospray Ionization (ESI) Positive (for quinoxalinol derivative).
  - Transition: Monitor specific parent

    daughter ion of the quinoxalinol-C9 adduct.

Biological Significance

While not a central mammalian metabolite, **2-oxononanoic acid** holds specific biological relevance:

- GPR Ligand Potential: Medium-chain

  -keto acids are ligands for orphan G-protein coupled receptors (e.g., GPR84), which sense medium-chain fatty acid derivatives.

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- Enzyme Inhibition: It acts as a structural analog to pyruvate and sialic acid precursors. Studies involving N-acetylneuraminate lyase (NanA) have utilized **2-oxononanoic acid** to probe active site specificity, confirming it is not a substrate for cleavage, thus serving as a potential competitive inhibitor or mechanistic probe [1].

- Glucosinolate Precursor: In Arabidopsis, it is the direct precursor to nonyl-glucosinolates, which function in plant defense [2].

References

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- Chain Elongation in Glucosinolate Biosynthesis. Source: Plant Physiology. Context: Identification of 2-oxo acids as intermediates in the MAM-catalyzed elongation cycles in Arabidopsis. URL:[Link]

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  -oxidation converting fatty acids to 2-hydroxy and potentially 2-keto intermediates. URL:[Link][5][8][9][10][11]

- PubChem Compound Summary: **2-Oxononanoic Acid**. Source: National Center for Biotechnology Information (2025). Context: Physicochemical properties and classification.[2][12] URL:[Link]

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